

Essential Procedures for the Proper Disposal of L-803087

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Compound of Interest

Compound Name: L-803087
Cat. No.: B15620062

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For researchers, scientists, and drug development professionals, the proper handling and disposal of potent pharmacological compounds like **L-803087** are critical for maintaining laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **L-803087**, a potent and selective somatostatin sst4 receptor agonist.^{[1][2][3]} Adherence to these guidelines is essential to minimize exposure risks and ensure regulatory compliance.

Key Characteristics of L-803087 for Disposal Consideration

The following table summarizes the essential data for **L-803087** relevant to its handling and disposal.

Property	Description	Implication for Disposal
Chemical Class	Potent and selective somatostatin sst4 receptor agonist.[1][2][3]	Due to its high potency, L-803087 should be treated as a hazardous chemical waste to prevent environmental contamination and accidental exposure.
Physical Form	Typically supplied as a solid (powder).	Solid waste must be segregated from liquid waste. Contaminated labware should also be treated as hazardous solid waste.
Biological Activity	Facilitates AMPA-mediated hippocampal synaptic responses and can increase kainate-induced seizures in mice.[1][2][3]	The potent biological activity necessitates that any material contaminated with L-803087 be deactivated or disposed of in a manner that neutralizes its pharmacological effects, typically through incineration.

Experimental Protocols for Disposal

The disposal of **L-803087** should be managed as a hazardous chemical waste stream, in accordance with institutional and national regulations. The following protocols provide a step-by-step guide for its proper disposal.

Segregation and Collection

- Identify Waste Streams: Separate **L-803087** waste into three categories:
 - Solid Waste: Unused or expired **L-803087** powder, contaminated personal protective equipment (PPE) such as gloves and lab coats, and contaminated lab supplies (e.g., weigh boats, spatulas).

- Liquid Waste: Solutions containing **L-803087**, including stock solutions, experimental media, and the first rinse of any container that held the compound.
- Sharps Waste: Contaminated needles, syringes, and other sharps.
- Use Designated Waste Containers:
 - Solid Waste: Collect in a clearly labeled, leak-proof container designated for hazardous chemical waste. The container should be kept closed when not in use.
 - Liquid Waste: Collect in a compatible, non-reactive, and sealed container. Ensure the container is properly vented if necessary and stored in secondary containment to prevent spills.
 - Sharps Waste: Dispose of in a designated, puncture-proof sharps container.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the name of the chemical (**L-803087**), the concentration, and the date of accumulation.

Decontamination

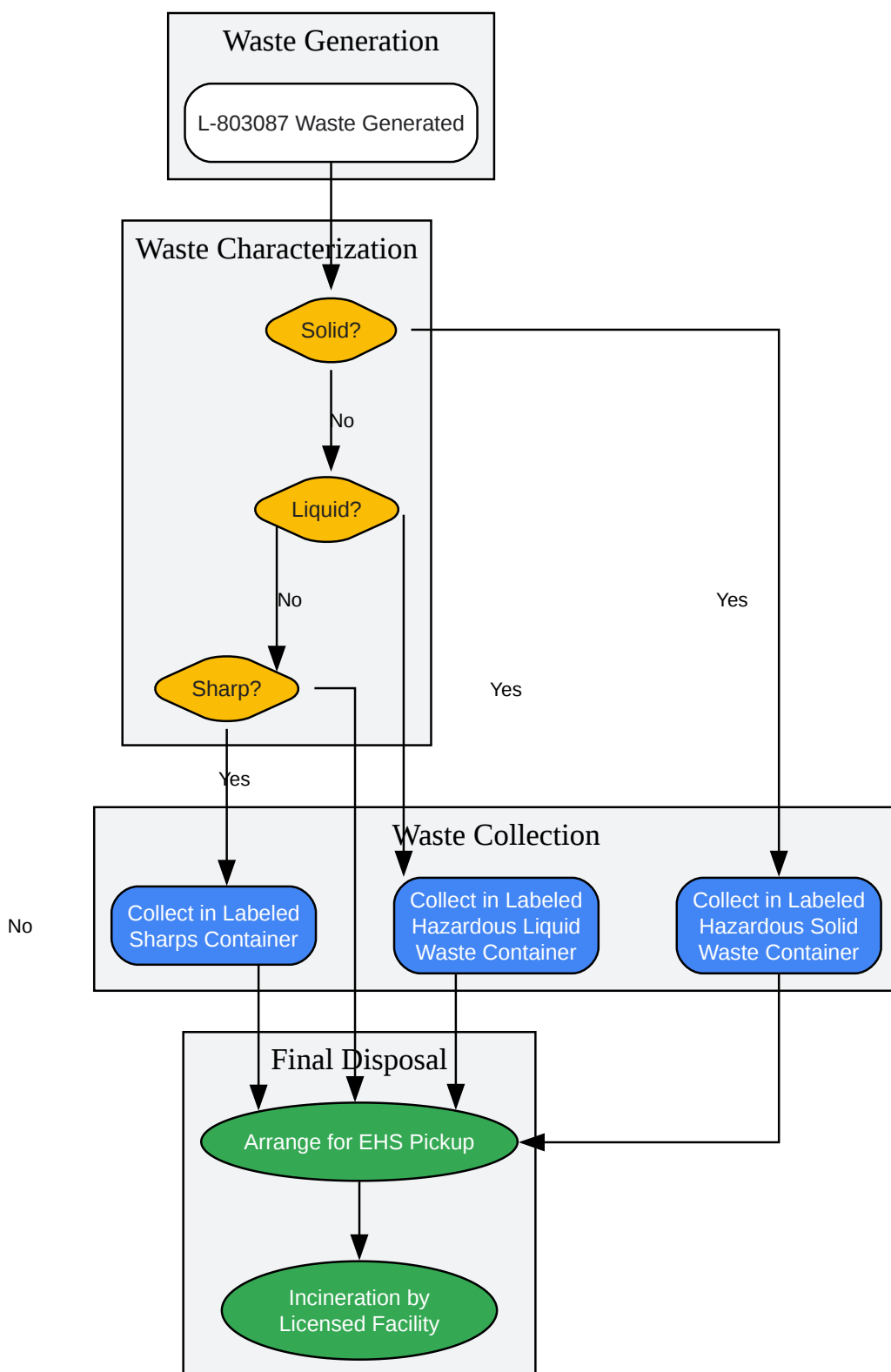
- For minor spills, decontaminate surfaces with a suitable laboratory detergent and rinse thoroughly. All materials used for cleanup, including absorbent pads and wipes, must be disposed of as hazardous solid waste.
- Empty containers of **L-803087** should be triple-rinsed with a suitable solvent. The first rinseate must be collected and disposed of as hazardous liquid waste.[\[4\]](#)

Storage and Disposal

- Store all **L-803087** waste in a designated, secure area away from general lab traffic.
- Do not dispose of **L-803087** down the drain or in the regular trash.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Disposal of potent pharmaceutical compounds typically involves incineration by a licensed waste management facility.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **L-803087** waste.



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Caption: Disposal workflow for **L-803087** from generation to final disposal.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **L-803087**, thereby protecting themselves, their colleagues, and the environment. Always consult your institution's specific guidelines and EHS department for any additional requirements.

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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [2. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [3. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [4. Hazardous Waste Disposal Guide - Research Areas | Policies](https://policies.dartmouth.edu) [policies.dartmouth.edu]
- [5. rxdestroyer.com](https://www.rxdestroyer.com) [rxdestroyer.com]
- [6. easyrxcycle.com](https://www.easyrxcycle.com) [easyrxcycle.com]
- [7. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU](https://research.washu.edu) [research.washu.edu]
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